

Anwendungshinweise und Protokolle zur Synthese von Barium-Benzooat im Labor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bariumbenzoat*

Cat. No.: *B15350639*

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einleitung

Barium-Benzooat, mit der chemischen Formel $\text{Ba}(\text{C}_7\text{H}_5\text{O}_2)_2$, ist ein Bariumsalz der Benzoesäure. Es findet Anwendung als Stabilisator in Kunststoffen wie PVC und als Katalysator bei Umesterungsreaktionen.[1] Im Folgenden wird ein detailliertes Protokoll für die Synthese von Barium-Benzooat im Labormaßstab durch die Reaktion von Benzoesäure mit Bariumhydroxid-Oktahydrat beschrieben.[2]

Quantitative Daten

Die folgende Tabelle fasst die quantitativen Daten zusammen, die für die Synthese und Charakterisierung von Barium-Benzooat relevant sind.

Parameter	Wert	Referenz
Molares Verhältnis (Benzoessäure : Bariumhydroxid-Oktahydrat)	2:1	[2]
Reaktionsenthalpie (ΔH)	$(22.03 \pm 0.30) \text{ kJ}\cdot\text{mol}^{-1}$	[2][3]
Standard- Molenbildungsenthalpie ($\Delta_f H^\circ$)	$-(1231.47 \pm 1.12) \text{ kJ}\cdot\text{mol}^{-1}$	[2][3]
Bariumgehalt (Produkt)	34.0 - 37.0 %	[1]
Wassergehalt (Produkt)	max. 1.0 %	[1]
Partikelgröße (Produkt)	max. 100 μm	[1]
Aktiver Gehalt / Assay	min. 95.0 %	[1]

Experimentelles Protokoll: Synthese von Barium-Benzoat

Dieses Protokoll beschreibt die Synthese von Barium-Benzoat durch die Reaktion von Benzoessäure mit Bariumhydroxid-Oktahydrat in wässriger Lösung.[2]

Materialien und Reagenzien:

- Benzoessäure ($\text{C}_7\text{H}_6\text{O}_2$)
- Bariumhydroxid-Oktahydrat ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Zweifach destilliertes Wasser
- 0.1 M Salzsäure (HCl)
- Bechergläser (250 ml)
- Heizplatte mit Magnetrührer
- Tropftrichter

- Filtertiegel (z.B. Büchnertrichter)
- Vakuum-Filtrationsapparatur
- Trockenschrank

Sicherheitshinweise:

- Bariumverbindungen sind toxisch. Tragen Sie angemessene persönliche Schutzausrüstung (Schutzbrille, Laborkittel, Handschuhe).
- Arbeiten Sie in einem gut belüfteten Bereich oder unter einem Abzug.
- Benzoesäure kann Hautreizungen verursachen.

Durchführung:

- Herstellung der Benzoesäurelösung: Lösen Sie eine bestimmte Menge Benzoesäure in zweifach destilliertem Wasser in einem 250-ml-Becherglas. Erhitzen Sie die Lösung unter Rühren bis nahe zum Siedepunkt, um die vollständige Auflösung der Benzoesäure zu gewährleisten.^[2]
- Herstellung der Bariumhydroxidlösung: Berechnen Sie die stöchiometrische Menge an Bariumhydroxid-Oktahydrat, die für ein molares Verhältnis von Benzoesäure zu Bariumhydroxid von 2:1 erforderlich ist. Lösen Sie diese Menge Bariumhydroxid-Oktahydrat in einer separaten Menge zweifach destilliertem Wasser.^[2]
- Reaktion: Tropfen Sie die Bariumhydroxidlösung langsam unter ständigem Rühren in die heiße Benzoesäurelösung.^[2] Es bildet sich ein weißer Niederschlag von Barium-Benzoat.
- Abkühlen und Filtration: Lassen Sie die Reaktionsmischung auf Raumtemperatur abkühlen, um die vollständige Ausfällung des Produkts zu gewährleisten. Filtrieren Sie den Niederschlag unter Vakuum durch einen Filtertiegel.
- Waschen: Waschen Sie den gefilterten Niederschlag mehrmals mit kleinen Portionen kaltem, zweifach destilliertem Wasser, um Verunreinigungen zu entfernen.

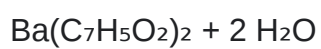
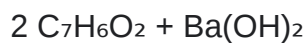
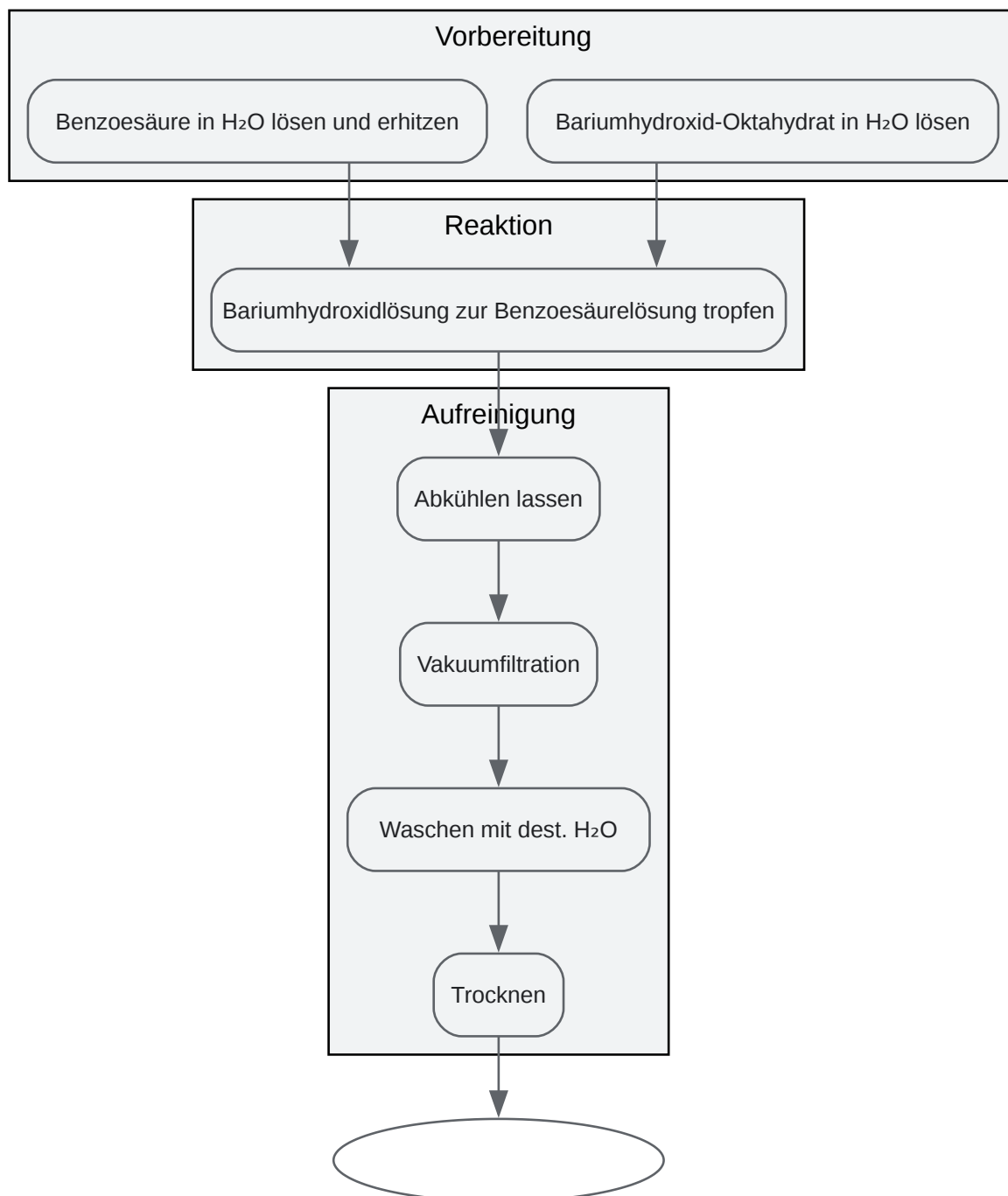
- Trocknung: Trocknen Sie das gereinigte Barium-Benzolat im Trockenschrank bei einer geeigneten Temperatur (z. B. 100 °C), um das restliche Wasser zu entfernen, bis eine konstante Masse erreicht ist.

Alternative Syntheseroute:

Barium-Benzolat kann auch durch die Reaktion von Bariumcarbonat mit Benzoesäure hergestellt werden.^[2]

Visualisierungen

Diagramm des experimentellen Arbeitsablaufs:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barium benzoate ** - TRIGON Chemie [trigon-chemie.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Anwendungshinweise und Protokolle zur Synthese von Barium-Benzoat im Labor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15350639#protocol-for-barium-benzoate-synthesis-in-the-laboratory]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com